

Indazole Functionalization Technical Support Center: A Guide to Regioselectivity

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Compound of Interest

Compound Name: *Methyl 4-methoxy-1H-indazole-6-carboxylate*

CAS No.: *885521-13-1*

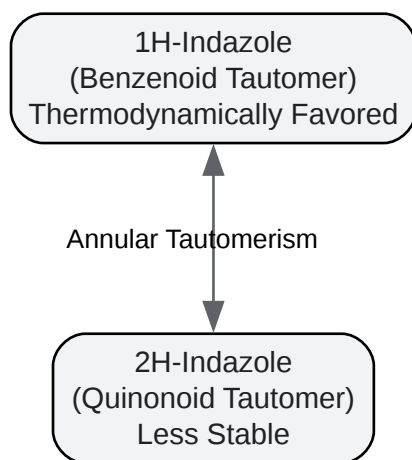
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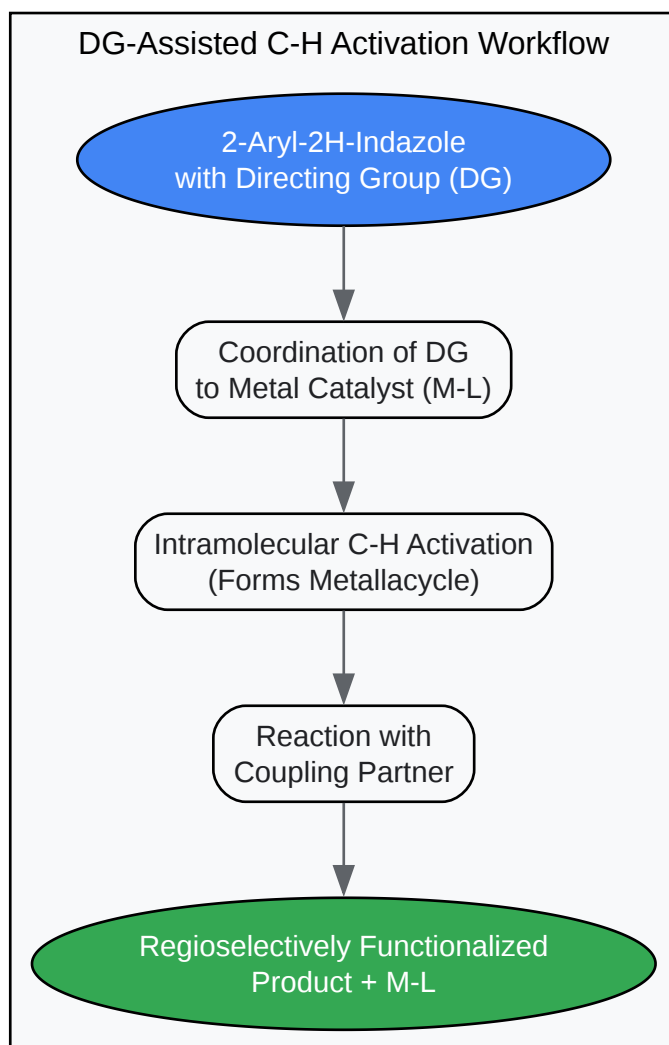
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Welcome to the Technical Support Center for Indazole Functionalization. As a Senior Application Scientist, I've designed this guide to address the nuanced challenges of achieving regioselectivity in your indazole-based projects. This resource moves beyond simple protocols to explain the underlying principles governing reactivity, empowering you to troubleshoot effectively and design more robust synthetic strategies.

Part 1: Navigating the N1 vs. N2 Challenge in Alkylation

The most common hurdle in indazole chemistry is controlling functionalization at the two nitrogen atoms. The system exists in a tautomeric equilibrium, which is the root of this challenge.^{[1][2][3]}





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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Regioselective alkylation of a versatile indazole: Electrophile scope and mechanistic insights from density functional theory calculations - PMC [pmc.ncbi.nlm.nih.gov]

- [3. BJOC - Regioselective alkylation of a versatile indazole: Electrophile scope and mechanistic insights from density functional theory calculations \[beilstein-journals.org\]](#)
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